

ZnAF-1F tetraTFA stability and proper storage conditions

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Compound of Interest

Compound Name: ZnAF-1F tetraTFA

Cat. No.: B15135901

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Technical Support Center: ZnAF-1F tetraTFA

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **ZnAF-1F tetraTFA**, a fluorescent probe for zinc ions (Zn^{2+}).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ZnAF-1F tetraTFA**?

A1: Solid **ZnAF-1F tetraTFA** should be stored at -20°C in a tightly sealed container, protected from moisture and light.^[1]

Q2: How should I store **ZnAF-1F tetraTFA** once it is dissolved in a solvent?

A2: For optimal stability, **ZnAF-1F tetraTFA** solutions should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Ensure the container is sealed to prevent solvent evaporation and protect from light.

Q3: What is the shelf life of **ZnAF-1F tetraTFA**?

A3: The diacetyl derivative, ZnAF-1F DA, is reported to be stable for at least 2 years when stored at -20°C .^[2] While specific long-term stability data for **ZnAF-1F tetraTFA** is not readily available, following the recommended storage conditions will maximize its shelf life.

Q4: In which solvents can I dissolve **ZnAF-1F tetraTFA**?

A4: The related compound, ZnAF-1F DA, is soluble in DMSO.^[2] It is common for similar fluorescent probes to be dissolved in anhydrous DMSO to prepare a stock solution.

Q5: What are the excitation and emission wavelengths for **ZnAF-1F tetraTFA**?

A5: **ZnAF-1F tetraTFA** has an excitation maximum (λ_{ex}) of 489 nm and an emission maximum (λ_{em}) of 514 nm.^{[1][3]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Low or no fluorescent signal	Improper storage leading to degradation of the probe.	Verify that the probe has been stored according to the recommended conditions (-20°C for solid, -80°C for long-term solution storage). [1] Consider performing a stability check.
Incorrect excitation or emission wavelengths used.	Ensure your imaging system is set to the correct wavelengths (λ_{ex} = 489 nm, λ_{em} = 514 nm). [1] [3]	
Insufficient concentration of the probe.	Optimize the working concentration of ZnAF-1F tetraTFA for your specific application.	
Low intracellular Zn^{2+} concentration.	Use a positive control, such as adding a known concentration of Zn^{2+} , to confirm the probe is functional.	
High background fluorescence	Autofluorescence from cells or media.	Image a control sample without the probe to determine the level of autofluorescence. Use appropriate background subtraction methods.
Probe concentration is too high.	Reduce the working concentration of the probe to the lowest effective level.	
Incomplete removal of extracellular probe.	Ensure adequate washing steps are included in your protocol to remove any unbound probe.	

Precipitation of the probe in aqueous buffer

Low solubility of the probe in aqueous solutions.

Prepare a high-concentration stock solution in an organic solvent like DMSO and then dilute it to the final working concentration in your aqueous buffer. Ensure the final concentration of the organic solvent is compatible with your experimental system.

Stability Data

Form	Storage Temperature	Duration	Notes
Solid	-20°C	At least 2 years (for ZnAF-1F DA)[2]	Sealed, away from moisture and light.[1]
In Solvent	-80°C	Up to 6 months[1]	Sealed, away from moisture and light.[1]
In Solvent	-20°C	Up to 1 month[1]	Sealed, away from moisture and light.[1]

Experimental Protocols

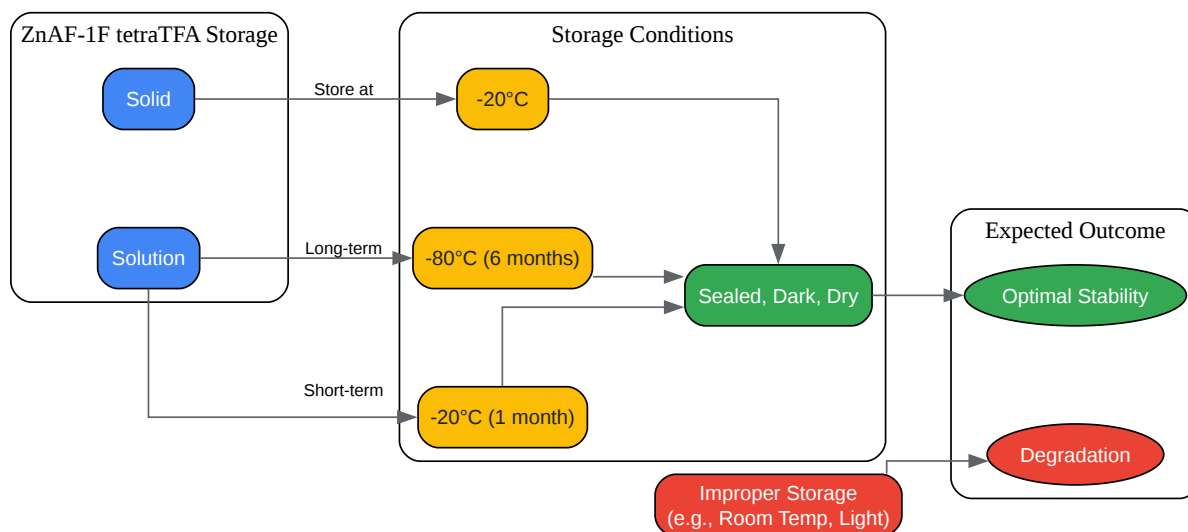
Protocol for Assessing ZnAF-1F tetraTFA Stability

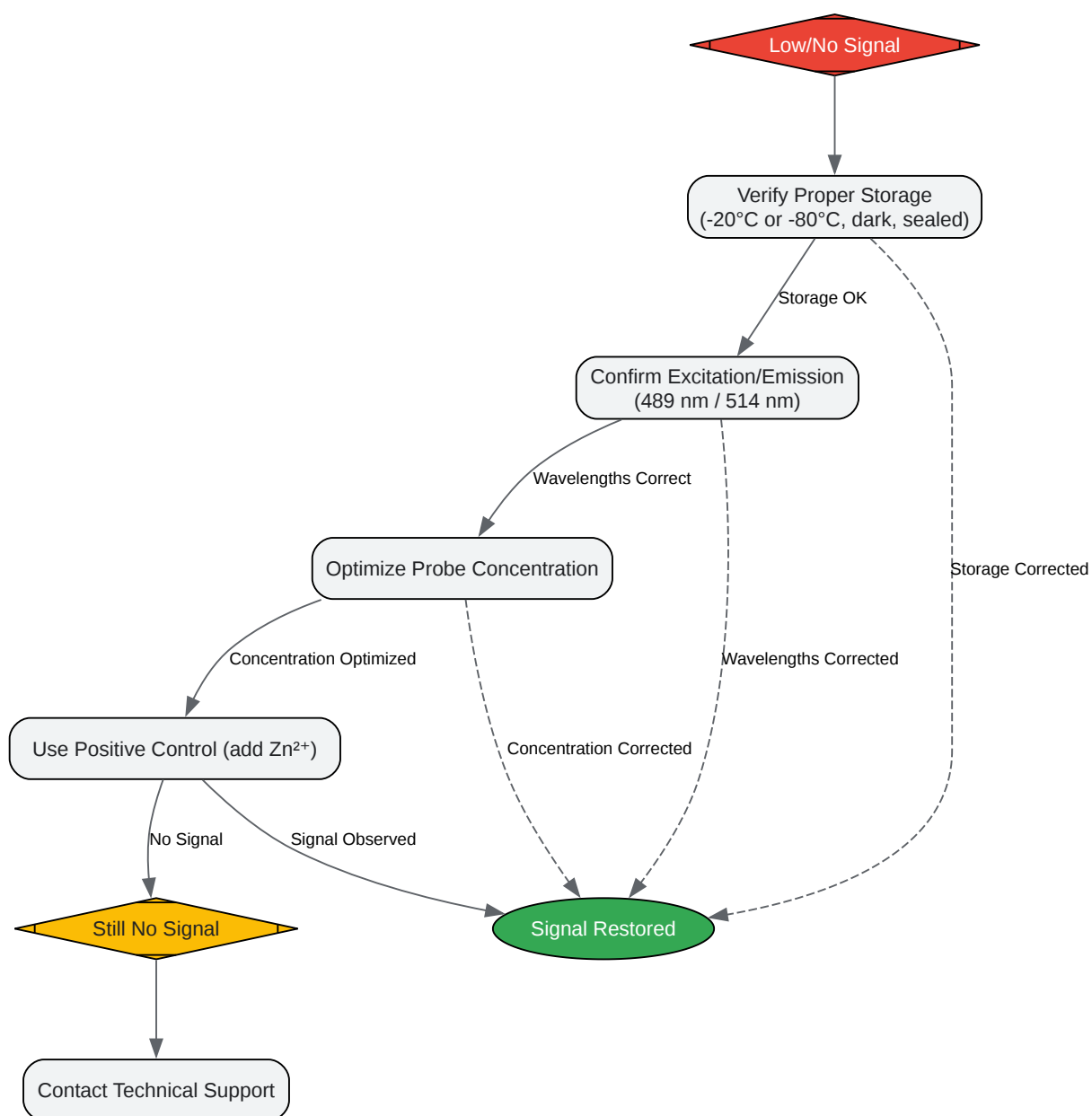
This protocol provides a general framework for researchers to assess the stability of **ZnAF-1F tetraTFA** under their specific experimental conditions.

- Preparation of Stock Solution:
 - Dissolve **ZnAF-1F tetraTFA** in anhydrous DMSO to a concentration of 1 mM.
 - Aliquot the stock solution into small, single-use volumes in amber vials to protect from light.

- Store the aliquots at -80°C .
- Experimental Groups:
 - Control: A freshly thawed aliquot of the stock solution.
 - Test Conditions: Expose aliquots to various conditions you wish to test (e.g., different temperatures, extended storage at -20°C , exposure to light, different pH buffers).
- Fluorescence Measurement:
 - Prepare a working solution of the probe from both the control and test aliquots in a suitable buffer (e.g., 100 mM HEPES buffer). A final concentration of $1\text{ }\mu\text{M}$ can be used as a starting point.^[3]
 - Add a saturating concentration of ZnCl_2 to the working solutions to measure the maximum fluorescence intensity.
 - Measure the fluorescence intensity using a fluorometer with excitation at 489 nm and emission at 514 nm.
- Data Analysis:
 - Compare the fluorescence intensity of the test samples to the control sample.
 - A significant decrease in fluorescence intensity in the test sample compared to the control indicates degradation of the probe under those specific conditions.

Visualizations





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